Application Notes and Protocols: Alcian Yellow and Nuclear Fast Red Counterstaining

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Compound of Interest

Compound Name:	*Alcian yellow*
CAS No.:	*61968-76-1*
Cat. No.:	*B1666825*

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These application notes provide a detailed protocol for the histological staining of tissue sections using **Alcian Yellow** for the visualization of acid mucins, followed by Nuclear Fast Red as a counterstain for cell nuclei. This technique is valuable for identifying and localizing specific carbohydrate components within tissues, providing contrast and context for morphological evaluation.

Introduction

Alcian Yellow is a cationic dye that forms electrostatic bonds with acidic groups, primarily staining acid mucopolysaccharides and glycosaminoglycans a distinct yellow color.[1][2][3] It is particularly useful for identifying goblet cells and cartilage matrix. Nuclear Fast Red is an anionic dye used in conjunction with an aluminum salt mordant to stain cell nuclei red or pink, providing excellent morphological detail.[4][5][6][7] The combination of these two stains allows for the clear differentiation of acidic mucins from the surrounding cellular structures.

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Quantitative Data Summary

The following tables provide a summary of the key quantitative parameters for the preparation of staining solutions and the staining protocol.

Table 1: Staining Solution Preparation

Solution	Component	Concentration/Amount	Solvent
1% Alcian Yellow Solution	Alcian Yellow Powder	1 g	100 ml of 3% Acetic Acid in 50% Ethanol
3% Acetic Acid in 50% Ethanol	Glacial Acetic Acid	3 ml	100 ml of 50% Ethanol
0.1% Nuclear Fast Red Solution	Nuclear Fast Red Powder	0.25 g	250 ml Distilled Water
Aluminum Sulfate	12.5 g		

Table 2: Experimental Protocol Timings

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Step	Reagent	Incubation Time
Deparaffinization	Xylene (or substitute)	2 changes, 3 minutes each
Rehydration	100% Ethanol	2 changes, 2 minutes each
95% Ethanol	2 minutes	
70% Ethanol	2 minutes	
Distilled Water	2 minutes	
Mordanting (Pre-stain)	3% Acetic Acid	3 minutes
Primary Staining	1% Alcian Yellow Solution	30 - 45 minutes
Washing	Running Tap Water	2 minutes
Counterstaining	0.1% Nuclear Fast Red Solution	3 - 5 minutes
Washing	Running Tap Water	1 minute
Dehydration	70% Ethanol	2 minutes
95% Ethanol	2 minutes	
100% Ethanol	2 changes, 2 minutes each	
Clearing	Xylene (or substitute)	2 changes, 3 minutes each

Experimental Protocols

Preparation of Staining Solutions

1% **Alcian Yellow** Solution:

- Prepare the 3% acetic acid in 50% ethanol solution by mixing 3 ml of glacial acetic acid with 100 ml of 50% ethanol.[8]
- Dissolve 1 g of **Alcian Yellow** powder in 100 ml of the 3% acetic acid in 50% ethanol solution.[8]
- Mix thoroughly and filter before use.

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0.1% Nuclear Fast Red Solution:

- Dissolve 12.5 g of aluminum sulfate in 250 ml of distilled water.[9]
- Add 0.25 g of Nuclear Fast Red powder to the aluminum sulfate solution.[9]
- Gently heat the solution until it begins to boil, then allow it to cool.[4][9][10]
- Filter the solution and add a crystal of thymol as a preservative.[9][11]

Staining Procedure for Paraffin-Embedded Sections

This protocol is designed for formalin-fixed, paraffin-embedded tissue sections.

- Deparaffinization and Rehydration:
  - Immerse slides in two changes of xylene for 3 minutes each.
  - Rehydrate the sections by immersing them in two changes of 100% ethanol for 2 minutes each, followed by 95% ethanol for 2 minutes, 70% ethanol for 2 minutes, and finally distilled water for 2 minutes.[9]
- **Alcian Yellow** Staining:
  - Incubate the slides in 3% acetic acid for 3 minutes.[9]
  - Stain the sections in the 1% **Alcian Yellow** solution for 30-45 minutes.[9]
  - Wash the slides in running tap water for 2 minutes.[9]
- Nuclear Fast Red Counterstaining:
  - Counterstain the sections in the 0.1% Nuclear Fast Red solution for 3-5 minutes.[9]
  - Wash the slides in running tap water for 1 minute.[9]
- Dehydration and Mounting:

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- Dehydrate the sections by immersing them in 70% ethanol for 2 minutes, 95% ethanol for 2 minutes, and two changes of 100% ethanol for 2 minutes each.[9]
- Clear the slides in two changes of xylene for 3 minutes each.[9]
- Mount the coverslip with a resinous mounting medium.

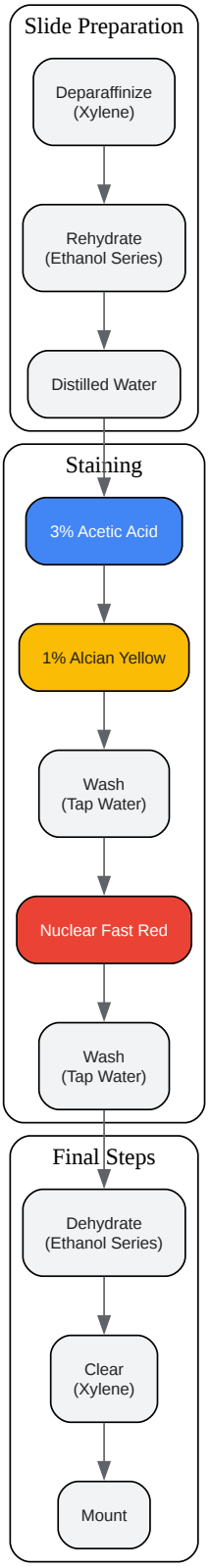
Expected Results

- Acidic Mucins/Glycosaminoglycans: Yellow
- Nuclei: Pink to Red[9]
- Cytoplasm: Pale Pink[9]

Visualizations

The following diagram illustrates the workflow for the **Alcian Yellow** and Nuclear Fast Red counterstaining procedure.

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Caption: Workflow for **Alcian Yellow** and Nuclear Fast Red Staining.

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